

# Essential Safety and Handling Guidance for Atl802 (JBI-802)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Atl802*

Cat. No.: *B15581926*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **Atl802**, also known as JBI-802, a potent dual inhibitor of Lysine-Specific Demethylase 1 (LSD1) and Histone Deacetylase 6 (HDAC6). Given its status as an investigational drug in clinical trials, it should be handled with the utmost care as a highly potent active pharmaceutical ingredient (HPAPI).<sup>[1][2][3]</sup> Adherence to these guidelines is essential to ensure personnel safety and maintain experimental integrity.

## Compound Information and Hazard Identification

**Atl802** (JBI-802) is an orally available small molecule that is currently undergoing Phase I/II clinical trials for the treatment of various cancers, including advanced solid tumors and hematological malignancies.<sup>[4][5][6]</sup> While specific toxicology data is limited due to its developmental stage, its mechanism of action as an epigenetic modifier warrants a high degree of caution. The primary observed adverse effect in clinical trials is dose-dependent thrombocytopenia (a decrease in platelet count).<sup>[4][7]</sup>

Occupational Exposure Limits (OELs) for potent compounds are typically in the range of <0.03 µg/m<sup>3</sup> to 10 µg/m<sup>3</sup>.<sup>[1]</sup> Although a specific OEL for **Atl802** has not been established, it is prudent to handle it within the most stringent of these categories.

## Personal Protective Equipment (PPE) and Containment

Due to the potent nature of **Atl802**, a multi-layered approach to containment and PPE is mandatory to minimize exposure, particularly to powder forms which pose an inhalation risk.<sup>[1]</sup>  
<sup>[8]</sup>

Summary of Required Personal Protective Equipment:

PPE Category	Specification	Rationale
Gloves	Double-gloving with nitrile gloves.	Prevents skin contact and allows for safe removal of the outer layer in case of contamination.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	Protects eyes from splashes or airborne particles.
Lab Coat	Disposable, solid-front, back-closing lab coat.	Provides a barrier against contamination of personal clothing.
Respiratory Protection	A properly fitted N95 or higher-rated respirator.	Essential when handling the compound as a powder to prevent inhalation.
Sleeve Covers	Disposable sleeve covers.	Offers additional protection against arm contamination.

Engineering Controls and Handling Practices:

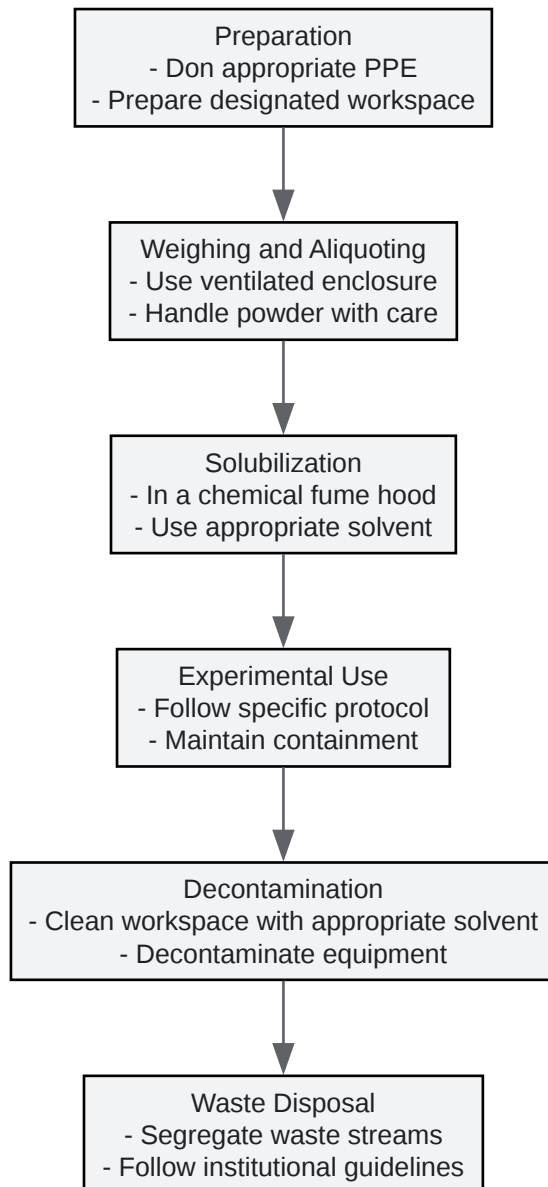
Control Measure	Specification	Rationale
Weighing and Aliquoting	Performed within a certified chemical fume hood or a ventilated balance enclosure.	Contains airborne particles at the source.
Solution Preparation	Conducted in a chemical fume hood.	Minimizes inhalation of aerosols or vapors.
General Laboratory Operations	Work should be conducted on a designated and clearly marked area.	Prevents cross-contamination of the general laboratory space.
Emergency Equipment	An eyewash station and safety shower must be readily accessible.	For immediate decontamination in case of accidental exposure.

## Operational and Disposal Plans

Operational Workflow for Handling **Atl802**:

The following diagram outlines the standard operational workflow for handling **Atl802** in a laboratory setting, emphasizing safety at each step.

## Operational Workflow for Handling Atl802



[Click to download full resolution via product page](#)

Caption: Standard operational workflow for the safe handling of **Atl802**.

Disposal Plan:

All waste generated from handling **Atl802** must be treated as hazardous.

Waste Stream	Disposal Procedure
Solid Waste	Contaminated PPE (gloves, lab coats, etc.), weighing papers, and consumables should be collected in a dedicated, clearly labeled hazardous waste container.
Liquid Waste	Unused solutions and contaminated solvents should be collected in a sealed, properly labeled hazardous waste container.
Sharps	Contaminated needles and blades must be disposed of in a designated sharps container for hazardous materials.

#### Decontamination Protocol:

- Surface Decontamination: All surfaces and equipment that have come into contact with **Atl802** should be wiped down with a suitable solvent (e.g., 70% ethanol or isopropanol), followed by a laboratory-grade detergent.
- Spill Management:
  - Evacuate the immediate area.
  - Wear appropriate PPE, including respiratory protection.
  - Cover the spill with an absorbent material.
  - Carefully collect the absorbed material and place it in a sealed hazardous waste container.
  - Decontaminate the spill area as described above.

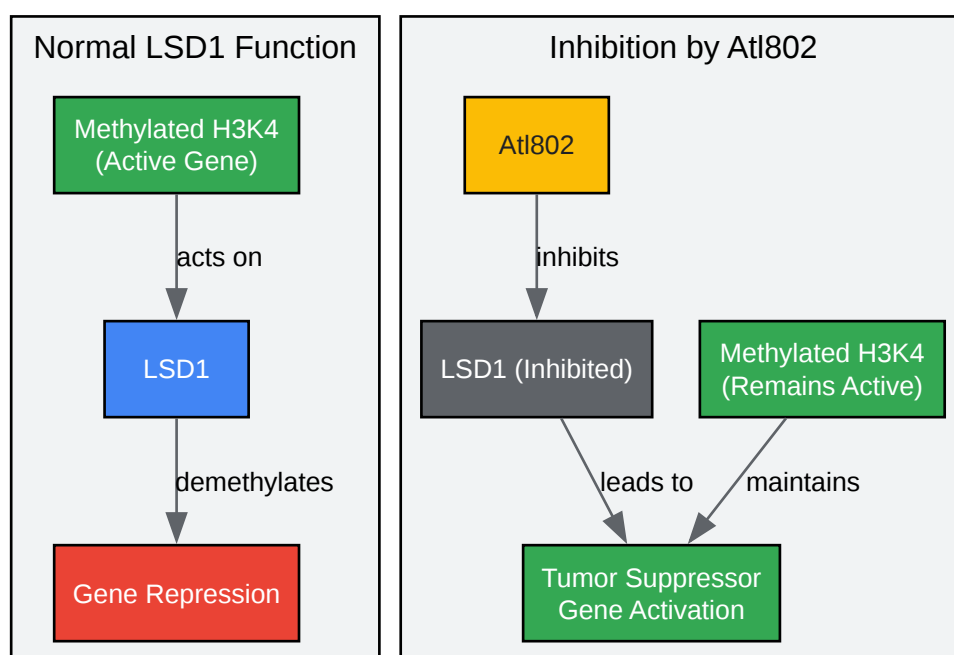
## Signaling Pathways of LSD1 and HDAC6

**Atl802** exerts its therapeutic effects by simultaneously inhibiting two key epigenetic regulators: LSD1 and HDAC6. Understanding their roles is crucial for appreciating the compound's mechanism of action.

### LSD1 Signaling and Inhibition:

LSD1 is a histone demethylase that primarily removes methyl groups from histone H3 at lysine 4 (H3K4) and lysine 9 (H3K9), leading to transcriptional repression of target genes. In many cancers, LSD1 is overexpressed and contributes to the silencing of tumor suppressor genes.[9] Inhibition of LSD1 by **Atl802** can reactivate these silenced genes and promote cancer cell differentiation.[10]

#### LSD1 Signaling and Inhibition by Atl802



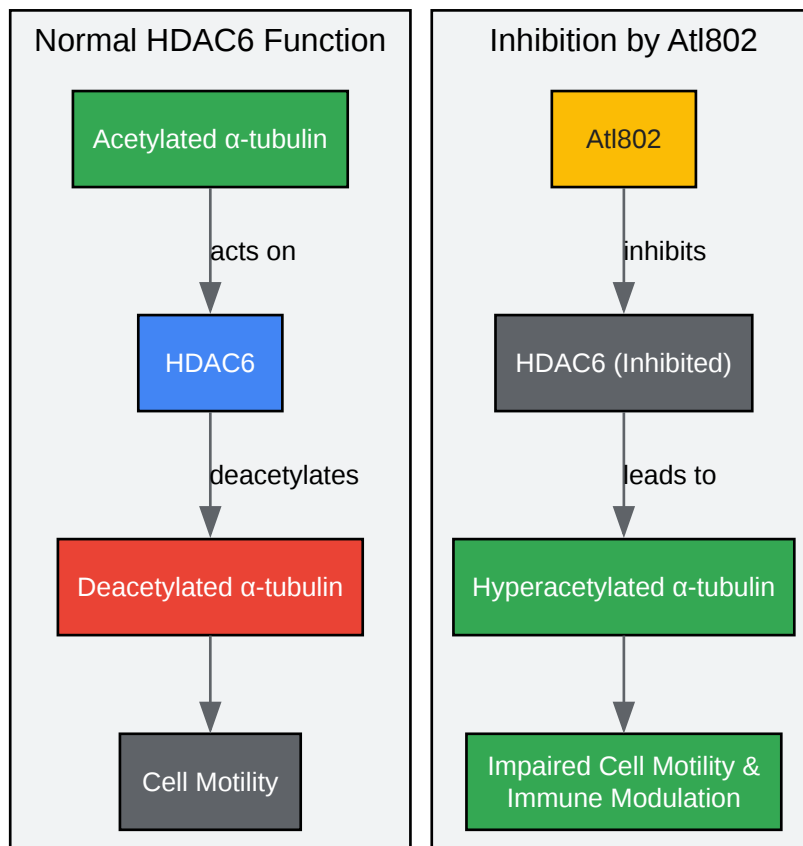
[Click to download full resolution via product page](#)

Caption: Mechanism of LSD1 inhibition by **Atl802**, leading to gene activation.

### HDAC6 Signaling and Inhibition:

HDAC6 is a unique histone deacetylase that primarily acts on non-histone proteins in the cytoplasm, such as  $\alpha$ -tubulin and Hsp90.[11] Its activity is crucial for protein quality control and cell motility.[12] In cancer, HDAC6 is involved in processes like metastasis and the degradation of misfolded proteins.[11] Inhibition of HDAC6 by **Atl802** can disrupt these processes and also has immunomodulatory effects.[13]

## HDAC6 Signaling and Inhibition by AtI802



[Click to download full resolution via product page](#)

Caption: Mechanism of HDAC6 inhibition by **AtI802**, affecting cytoplasmic proteins.

By providing this comprehensive guidance, we aim to empower researchers to work safely and effectively with **AtI802**, fostering a culture of safety and scientific excellence.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [cdnmedia.eurofins.com](https://cdnmedia.eurofins.com) [[cdnmedia.eurofins.com](https://cdnmedia.eurofins.com)]

- 2. tks | publisher, event organiser, media agency | Potent compound safety in the laboratory - tks | publisher, event organiser, media agency [teknoscienze.com]
- 3. pharmoutsourcing.com [pharmoutsourcing.com]
- 4. ascopubs.org [ascopubs.org]
- 5. JBI-802: the first orally available LSD1/HDAC6 dual inhibitor to enter clinical trials - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Jubilant Therapeutics Announces FDA Clearance of IND for JBI-802, a Novel Dual LSD1 and HDAC6 Inhibitor, for treatment of Solid Tumors [prnewswire.com]
- 7. onclive.com [onclive.com]
- 8. pharmtech.com [pharmtech.com]
- 9. news-medical.net [news-medical.net]
- 10. tandfonline.com [tandfonline.com]
- 11. HDAC6 - Wikipedia [en.wikipedia.org]
- 12. HDAC6 controls major cell response pathways to cytotoxic accumulation of protein aggregates - PMC [pmc.ncbi.nlm.nih.gov]
- 13. LSD1/HDAC6 | Hematological Cancers | Solid Tumors - Jubilant Tx [jubilanttx.com]
- To cite this document: BenchChem. [Essential Safety and Handling Guidance for Atl802 (JBI-802)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15581926#personal-protective-equipment-for-handling-atl802]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)